

# Proper Disposal of Polatuzumab Vedotin: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Polatuzumab vedotin

Cat. No.: B10857352

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Essential guidelines for the safe handling and disposal of the antibody-drug conjugate, **Polatuzumab vedotin**, to ensure laboratory safety and regulatory compliance.

**Polatuzumab vedotin** (marketed as Polivy®) is a potent antibody-drug conjugate (ADC) utilized in cancer therapy. Due to its cytotoxic component, monomethyl auristatin E (MMAE), stringent disposal procedures are imperative to mitigate risks to personnel and the environment. This document provides a comprehensive, step-by-step guide for the proper disposal of **Polatuzumab vedotin**, materials contaminated with it, and associated waste.

As a cytotoxic and hazardous drug, all handling and disposal of **Polatuzumab vedotin** must adhere to applicable special procedures.<sup>[1][2]</sup> All waste materials that have come into contact with **Polatuzumab vedotin**, including vials, syringes, needles, personal protective equipment (PPE), and cleaning materials, are to be treated as hazardous waste. Disposal must be conducted in strict accordance with local, state, and federal regulations.<sup>[3][4][5][6]</sup>

## Quantitative Disposal Data

At present, specific quantitative data from the manufacturer regarding concentration limits for disposal or explicit chemical inactivation protocols are not publicly available. Disposal procedures are primarily governed by local and institutional regulations for cytotoxic and hazardous waste. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific guidance.

Parameter	Guideline
Chemical Inactivation	No specific chemical inactivation protocol is provided by the manufacturer. Disposal is typically managed through incineration at a licensed hazardous waste facility.
Concentration Limits for Disposal	Not specified by the manufacturer. Governed by local and national hazardous waste regulations.
Unused/Expired Drug	Must be disposed of as hazardous pharmaceutical waste. Do not discard in sanitary sewers or municipal trash.[5]

## Step-by-Step Disposal Protocol

The following protocol outlines the essential steps for the safe disposal of **Polatuzumab vedotin** and related waste. This procedure should be performed in a designated area, such as a biological safety cabinet (BSC), by trained personnel.

### 1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including two pairs of chemotherapy-grade gloves, a disposable gown, and eye/face protection.

### 2. Waste Segregation at the Point of Generation:

- Immediately following use, all items that have come into contact with **Polatuzumab vedotin** must be segregated into designated hazardous waste containers.
- Sharps Waste: Needles, syringes, and vials (even if empty) should be placed directly into a puncture-resistant, leak-proof sharps container clearly labeled as "Cytotoxic Waste" or "Chemotherapy Waste."
- Non-Sharps Solid Waste: Contaminated PPE (gloves, gown), gauze, and other disposables should be placed in a designated, leak-proof chemotherapy waste bag (typically yellow or another color as specified by institutional policy).

### 3. Container Management:

- All hazardous waste containers must be clearly labeled with the contents (e.g., "**Polatuzumab vedotin** Waste," "Cytotoxic Waste") and the appropriate hazard symbols.
- Do not overfill containers. Seal them securely when they are approximately three-quarters full to prevent spills and aerosol generation.

### 4. Decontamination of Work Surfaces:

- All surfaces and equipment potentially contaminated with **Polatuzumab vedotin** should be decontaminated.
- A typical procedure involves a two-step cleaning process: first with a detergent solution, followed by a disinfectant. Always follow institutional guidelines for decontamination.

### 5. Storage and Collection:

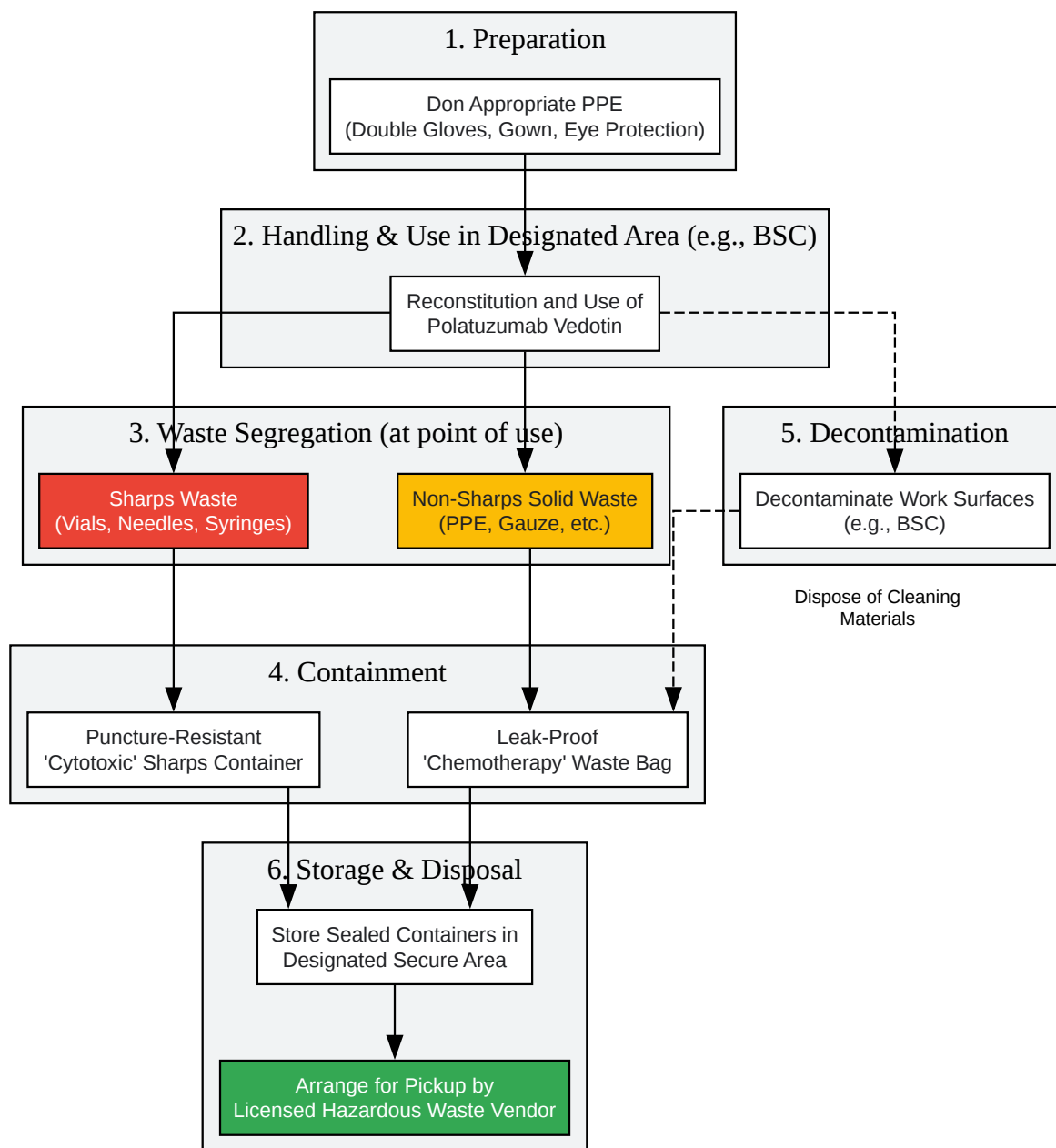
- Sealed hazardous waste containers should be stored in a secure, designated area with limited access, awaiting pickup by a licensed hazardous waste disposal service.
- Follow your institution's procedures for documenting and scheduling hazardous waste collection.

### 6. Disposal of Unused or Expired Vials:

- Unused or expired vials of **Polatuzumab vedotin** must be disposed of as hazardous pharmaceutical waste.<sup>[5][6]</sup>
- Do not discard them in regular trash or down the drain. Place the intact vials into a designated hazardous waste container for pickup.

## Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **Polatuzumab vedotin**.



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### Polatuzumab Vedotin Disposal Workflow

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- To cite this document: BenchChem. [Proper Disposal of Polatuzumab Vedotin: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10857352#polatuzumab-vedotin-proper-disposal-procedures>]

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Address: 3281 E Guasti Rd

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